

Essential Safety and Logistical Information for Handling Fluvoxketone

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Compound of Interest

Compound Name: **Fluvoxketone**
Cat. No.: **B195942**

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Fluvoxketone** (CAS No. 61718-80-7) was not publicly available at the time of this writing. The following guidance is based on available data for **Fluvoxketone**, information on the related compound Fluvoxamine maleate, and general best practices for handling potent pharmaceutical compounds in a laboratory setting. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and conduct a thorough risk assessment before handling this substance.

Hazard Identification and Classification

Fluvoxketone is identified as a potentially hazardous substance. The United States Pharmacopeia (USP) designates it as a "potentially dangerous good," which may necessitate special shipping and handling procedures.^[1] The primary known hazards are detailed below.

Globally Harmonized System (GHS) Classification:

Hazard Class	Hazard Category	Hazard Statement	Pictogram
Hazardous to the aquatic environment, long-term hazard	Chronic 2	H411: Toxic to aquatic life with long lasting effects. ^[2]	Environment
Potential Hazard (based on Fluvoxamine maleate)	Category 4	H302: Harmful if swallowed. ^[3]	Exclamation Mark

Physical and Chemical Properties:

Property	Value
CAS Number	61718-80-7
Molecular Formula	C13H15F3O2
Molecular Weight	260.25 g/mol

Personal Protective Equipment (PPE)

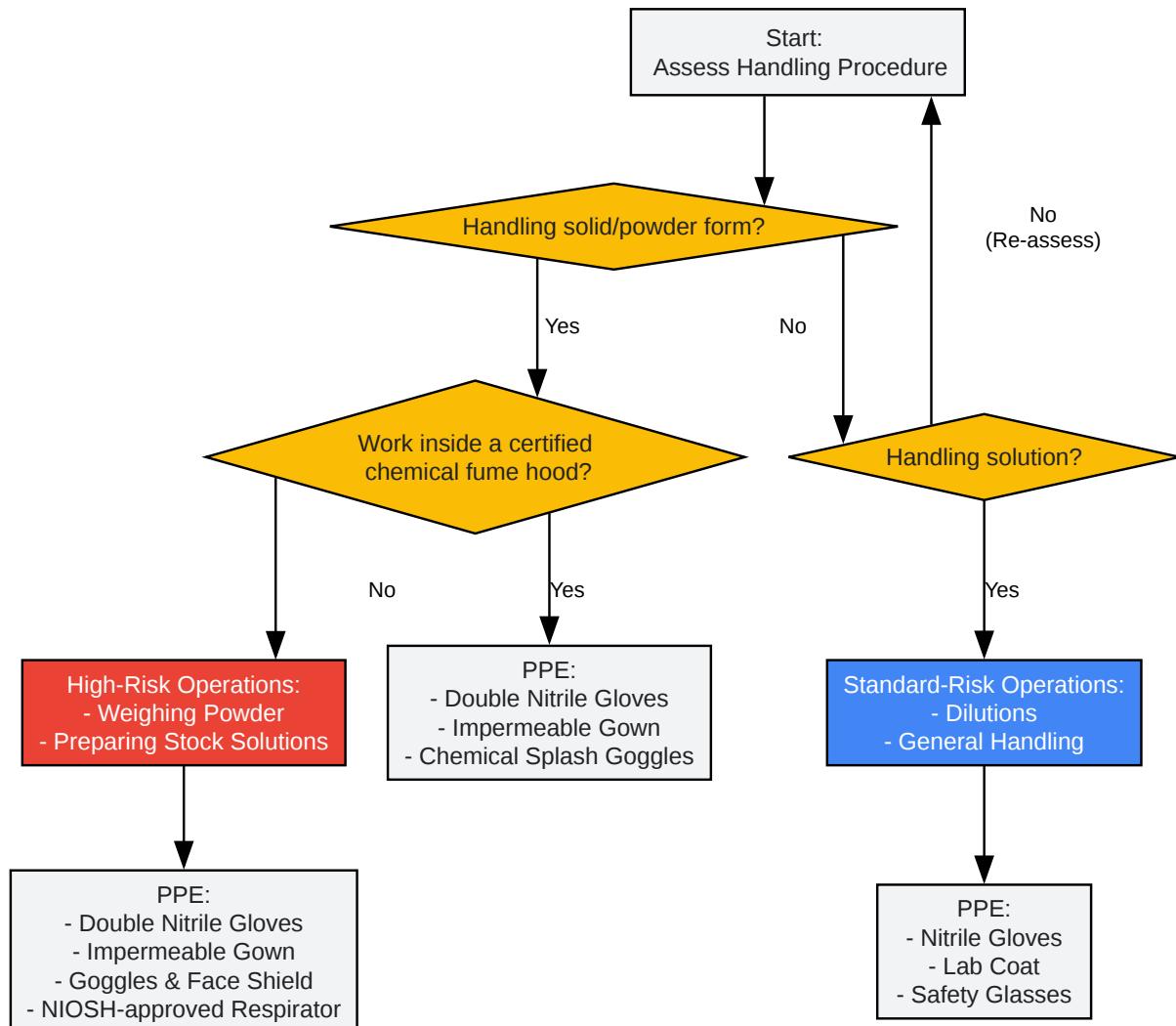
Due to the potent nature of active pharmaceutical ingredients (APIs) and their intermediates, a stringent PPE protocol is mandatory to prevent inhalation, dermal, and ocular exposure. The selection of PPE should be based on a risk assessment of the specific procedure being performed.

Recommended PPE for Handling **Fluvoxketone**:

Task	Minimum PPE Requirement
Weighing and Handling of Powder	Primary Engineering Control: Chemical fume hood or ventilated balance enclosure. Gloves: Two pairs of chemotherapy-rated, powder-free nitrile gloves. Change outer glove immediately upon contamination. ^[4] Gown: Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. ^[4] Eye Protection: Chemical splash goggles or a full-face shield. Respiratory Protection: If not handled in a fume hood, a NIOSH-approved respirator (e.g., N95 or higher) is recommended.
Preparation of Solutions	Primary Engineering Control: Chemical fume hood. Gloves: Two pairs of chemotherapy-rated, powder-free nitrile gloves. ^[4] Gown: Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. ^[4] Eye Protection: Chemical splash goggles.
General Laboratory Operations (Post-dissolution)	Gloves: One pair of nitrile gloves. Gown: Standard laboratory coat. Eye Protection: Safety glasses with side shields.

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting appropriate PPE when handling **Fluvoxketone**.



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Caption: PPE selection workflow for **Fluvoxketone** handling.

Operational Plans: Handling and Storage

Handling:

- Engineering Controls: All work with solid **Fluvoxketone** should be conducted in a certified chemical fume hood, ventilated balance enclosure, or glove box to minimize inhalation exposure.

- Safe Handling Practices: Avoid generating dust. Use wet cleaning methods for any residual powder instead of dry sweeping. Do not eat, drink, or smoke in areas where **Fluvoxketone** is handled.[3] Wash hands thoroughly after handling, even if gloves were worn.[3]

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- Designate a specific storage area for potent compounds.

Spill Management Plan

Immediate and appropriate response to a spill is critical to prevent exposure and environmental contamination. Spill kits specifically for hazardous drugs should be readily available.[5]

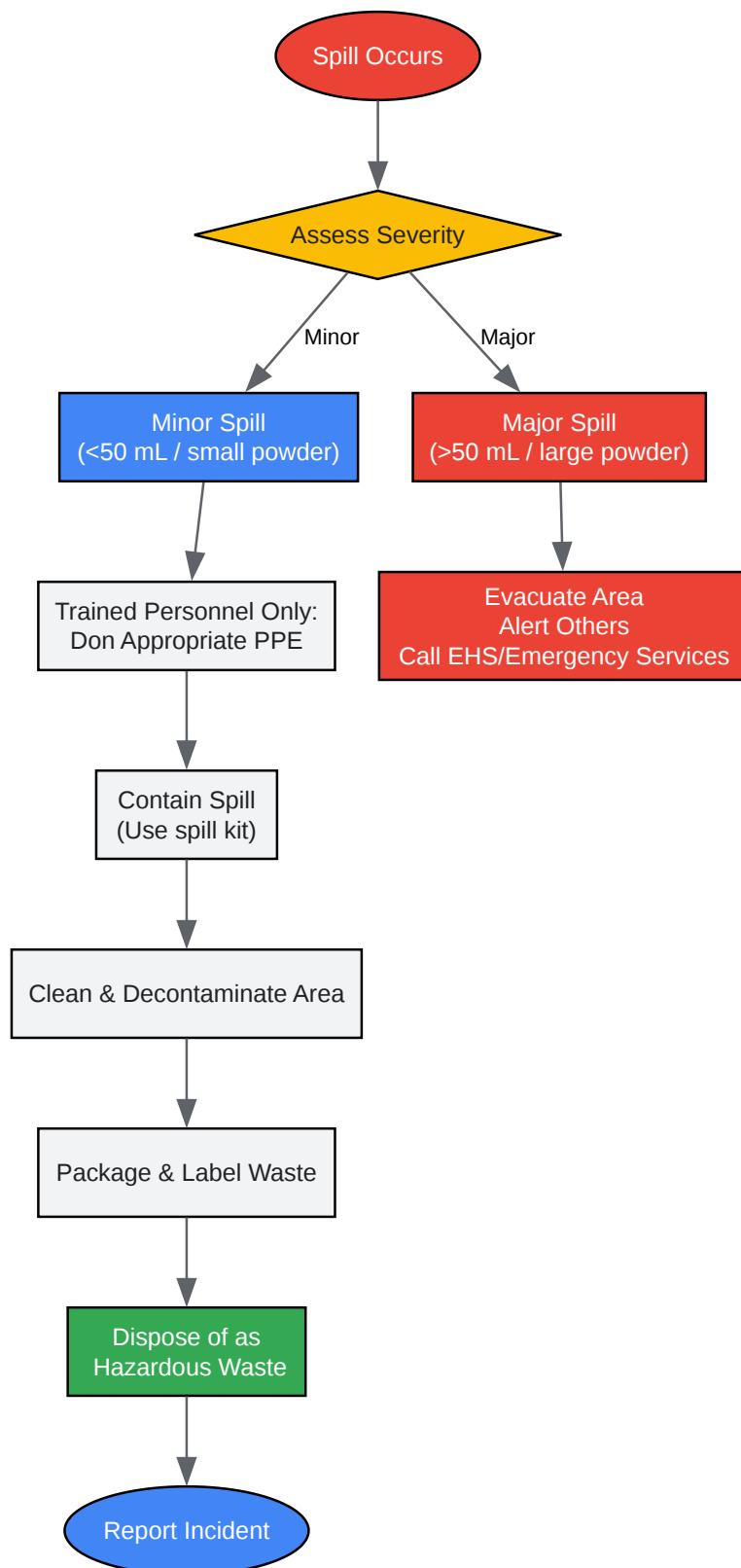
Experimental Protocol for Minor Spill Cleanup (<50 mL liquid or a few grams of powder):

- Alert & Secure: Immediately alert personnel in the area and restrict access.
- Don PPE: Put on the appropriate PPE, including double nitrile gloves, a disposable gown, and chemical splash goggles. For powders, a respirator is essential.
- Containment:
 - For powders: Gently cover the spill with absorbent pads or wet paper towels to avoid raising dust.[5]
 - For liquids: Cover the spill with absorbent pads or granules, working from the outside in to prevent spreading.[6]
- Cleanup:
 - Using forceps or a scoop, carefully collect all contaminated materials (absorbent pads, broken glass, etc.).
 - Place all collected waste into a clearly labeled hazardous waste bag or container.

- Decontamination:
 - Clean the spill area thoroughly with a detergent solution, followed by a rinse with water.[\[5\]](#)
Some protocols for hazardous drugs recommend a sequence of 10% bleach, followed by 1% sodium thiosulfate, and then detergent and water.[\[5\]](#)
- Disposal:
 - Seal the hazardous waste bag/container.
 - Dispose of all used PPE as hazardous waste.
- Reporting: Report the incident to the laboratory supervisor and the institutional EHS department.

Chemical Spill Response Workflow

This diagram outlines the procedural steps for responding to a chemical spill of **Fluvoxketone**.



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Caption: Logical workflow for **Fluvoxketone** spill response.

Disposal Plan

Fluvoxketone waste is considered hazardous pharmaceutical waste and must be managed according to institutional policies and local, state, and federal regulations, such as the EPA's 40 CFR 266 Subpart P for hazardous waste pharmaceuticals.[7][8]

Disposal Procedures:

- Segregation: Do NOT dispose of **Fluvoxketone** down the drain or in regular trash. All waste streams containing **Fluvoxketone** must be segregated.
- Waste Streams:
 - Unused Product: Collect pure, unused **Fluvoxketone** in a designated, sealed, and clearly labeled hazardous waste container.
 - Contaminated Materials: All items that have come into contact with **Fluvoxketone** (e.g., gloves, weighing paper, pipette tips, absorbent pads from spills) must be collected in a separate, clearly labeled hazardous waste container.[7]
 - Empty Containers: Containers that held acute hazardous waste may have specific rinsing requirements before being discarded. Consult your EHS department for guidance.
- Labeling: All hazardous waste containers must be labeled with the words "Hazardous Waste - Pharmaceuticals" and list the chemical contents.
- Collection and Final Disposal: Arrange for collection by your institution's certified hazardous waste management provider. The ultimate disposal method for this type of waste is typically high-temperature incineration.[9]

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